basic concepts of OPC server development in VB.NET

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Net-opc
Cat. No.:	B155737

Get Quote

An In-depth Technical Guide to the Core Concepts of OPC Server Development in VB.NET

Introduction to OPC Technology

Open Platform Communications (OPC) is a series of standards and specifications for industrial telecommunication.[1] It is the de facto standard for open communication in the automation industry, designed to provide a standardized interface for connecting various types of devices, such as PLCs and field devices, to different software applications like HMI and SCADA systems.[1][2] The core of OPC technology is its client-server architecture.[1][3] An OPC server acts as a translator, converting the hardware-specific communication protocol of a device into a standardized OPC protocol.[4] An OPC client, which can be any software application, then communicates with the OPC server to read data from or write commands to the hardware, without needing to understand the device's native protocol.[4] This model allows for seamless interoperability between hardware and software from different vendors.[2][4]

OPC Specifications: A Comparative Analysis

The two most significant OPC specifications are OPC Data Access (DA) and the more modern OPC Unified Architecture (UA). The choice between them is a critical architectural decision.[2]

- OPC Data Access (DA): An earlier standard built upon Microsoft's COM/DCOM technology.[5] This foundation restricts OPC DA servers and clients to the Windows operating system and introduces complexities related to DCOM configuration and security.[2][5] OPC DA organizes data in a simple hierarchical structure of Server, Group, and Tag.[5]

Tech Support

- OPC Unified Architecture (UA): The successor to OPC DA, OPC UA is a platform-independent, service-oriented architecture that is not reliant on DCOM.[2][6] This allows OPC UA applications to be deployed on various operating systems, including Linux and embedded systems.[3][6] It introduces a much richer, object-oriented information model and integrates security directly into its core with features like authentication, authorization, and encrypted data transmission.[2][3][5] For any new development, OPC UA is the recommended choice.[6]

The following table summarizes the key differences between these two specifications.

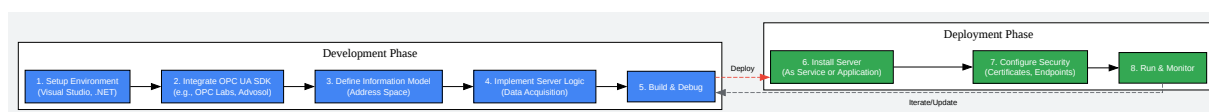| Feature	OPC Data Access (DA)	OPC Unified Architecture (UA)
Underlying Technology	COM/DCOM (Microsoft)[2][5]	Service-Oriented Architecture (TCP, HTTPS, Web Sockets) [3][5]
Platform Independence	Windows Only[2][5]	Platform-independent (Windows, Linux, macOS, Embedded)[3][6]
Security	Relies on DCOM and Windows security, often complex to configure.[2]	Integrated security: encryption, authentication, authorization. [2][3]
Data Modeling	Simple hierarchical structure (Server/Group/Tag).[5]	Rich, object-oriented information modeling with support for complex data types and semantics.[2][5]
Performance	Generally high for real-time data but limited by DCOM.	Scalable performance with support for bulk operations to reduce overhead.[7]
Extensibility	Limited.	Highly extensible and adaptable for future requirements like IIoT and cloud integration.[2]

Core Architectural Concepts of an OPC Server

Developing an OPC server requires understanding its fundamental components, primarily the address space.

The OPC Server Address Space

The address space is the collection of all data that an OPC server makes available to clients. It is organized hierarchically, similar to a file system with folders and files.[8] The elements within this structure are called Nodes.[8] A key feature of a robust OPC server is the ability to define this address space, which can be static (defined at startup) or dynamic, allowing nodes to be added or removed during runtime based on client requests or other conditions.[9][10]

A typical OPC UA server development workflow involves several key stages, from initial setup to the final deployment of the server application.

Click to download full resolution via product page
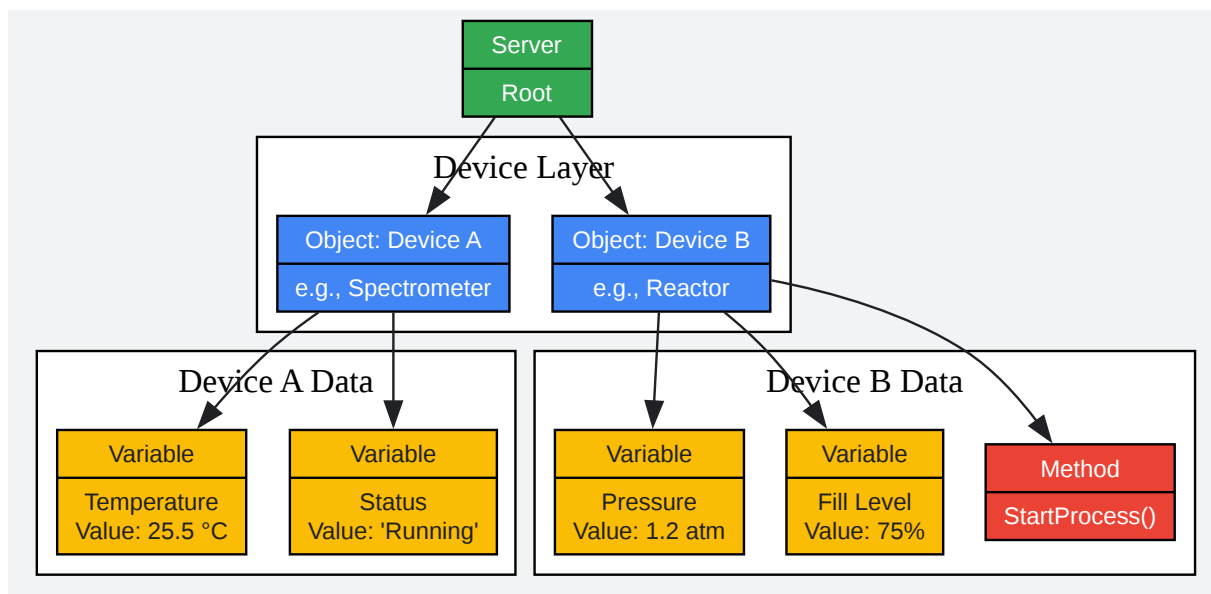
OPC UA Server Development and Deployment Workflow.

Nodes and Their Roles

In OPC UA, the address space is composed of nodes. Each node has attributes that describe it, such as a unique identifier (NodeId) and a display name. The primary node types include:

- Objects: These are used to structure the address space, acting like folders. They do not contain data values themselves but serve as containers for other nodes.

- Variables: These represent the actual data points. A variable node holds a value, a data type, and information about its quality and timestamp. Clients read from and write to these nodes.

- Methods: These represent functions that a client can call on the server.

The logical structure of an address space is crucial for client applications to navigate and discover available data.

Hierarchical Structure of an OPC UA Server Address Space.

Methodologies for OPC Server Development in VB.NET

Developing an OPC server from scratch is a complex task due to the intricacies of the OPC specifications.[11][12] Therefore, development is almost always done using a Software Development Kit (SDK) or a toolkit.[13][14] These toolkits provide a .NET wrapper that abstracts the low-level communication and OPC-specific implementations, allowing developers to focus on the application-specific logic.[14] Prominent toolkits for VB.NET include those from OPC Labs (OPC Wizard) and Advosol (DANSrv).[13][15]

Experimental Protocol: Environment Setup

- Install Integrated Development Environment (IDE): Microsoft Visual Studio is the standard IDE for VB.NET development.

- Select a .NET Framework: Choose a target .NET Framework version that is compatible with your chosen OPC SDK. Modern SDKs support both .NET Framework and .NET Standard/.NET Core.[16][17]

- Acquire and Install an OPC Server SDK: Download and install an OPC server development toolkit. These toolkits typically integrate with Visual Studio, providing project templates and wizards.[13]

- Reference the SDK Assembly: In your VB.NET project, add a reference to the SDK's primary DLL. This makes the toolkit's classes and functions available to your code.
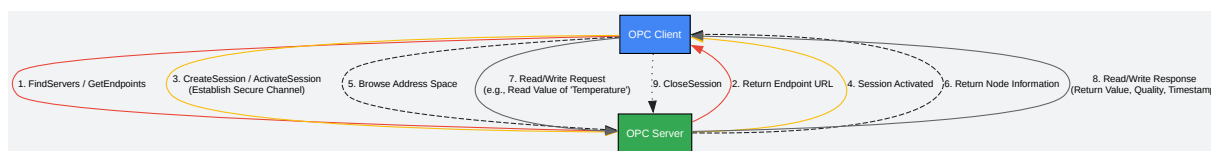
Experimental Protocol: Creating a Basic OPC UA Server

The following steps outline the process of creating a functional OPC UA server that exposes a single, randomly changing data variable using a simplified code structure inspired by available toolkits.[15]

- Instantiate the Server Object: The first step is to create an instance of the main server class provided by the SDK.

- Define the Address Space: Create the nodes that will be exposed to clients. This involves creating a data variable node and defining how its value is read.

- Start the Server: This final step makes the server active, allowing it to listen for and accept connections from OPC clients.

OPC Communication and Data Exchange Workflow

The interaction between an OPC client and server follows a well-defined sequence of events. The client must first discover the server's endpoint, establish a secure connection, and then browse the address space to find the data nodes of interest before it can perform read or write operations.[18]

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Introduction to OPC: Understanding the Basics of OPC Protocols and Applications - Open Platform Communications [opc7.com]

- 2. plcprogramming.io [plcprogramming.io]

- 3. The ABCs of OPC UA: Everything You Need to Understand - RealPars [realpars.com]

- 4. scribd.com [scribd.com]

- 5. OPC UA vs. OPC DA: Differences and Which to Choose | EMQ [emqx.com]

- 6. stackoverflow.com [stackoverflow.com]

- 7. schneide.blog [schneide.blog]

- 8. Getting Started [opcfoundation.github.io]

- 9. pcinstruments.dk [pcinstruments.dk]

- 10. The address space in OPC can be loaded dynamically? - Stack Overflow [stackoverflow.com]

- 11. OPC Server Toolkit - OPC Server Programming Made Easy [integrationobjects.com]

- 12. OPC Server Toolkit [opcti.com]

- 13. OPC DA .NET Server Development Toolkit for C# and VB.NET [advosol.com]

- 14. OPC Server Development with .NET Framework [opcti.com]

- 15. OPC Labs - OPC Wizard - VB.NET [opclabs.com]

- 16. softwaretoolbox.com [softwaretoolbox.com]

- 17. How to Access OPC UA Data from a C# or VB .NET Application [openautomationsoftware.com]

- 18. OPC UA Deep Dive (Part 3): Exploring the OPC UA Protocol | Claroty [claroty.com]

- To cite this document: BenchChem. [basic concepts of OPC server development in VB.NET]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155737#basic-concepts-of-opc-server-development-in-vb-net]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com